

In-Depth Technical Guide to the Safe Handling of 4-Diethylamino-piperidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Diethylamino-piperidine

Cat. No.: B141726

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **4-Diethylamino-piperidine** (CAS No. 143300-64-5). The information is intended to support researchers, scientists, and drug development professionals in handling this compound safely in a laboratory setting. Due to the limited availability of specific experimental data for this compound, information from structurally related compounds, particularly piperidine and other N-substituted piperidines, has been included to provide a thorough assessment of potential hazards.

Hazard Identification and Classification

4-Diethylamino-piperidine is classified as a hazardous substance. Based on available data for the compound and its analogs, it is considered harmful if swallowed, in contact with skin, or inhaled. It is also known to cause skin, eye, and respiratory tract irritation.^[1]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Data is based on GHS classifications provided by PubChem and commercial suppliers for **4-Diethylamino-piperidine** and its close analogs.

Signal Word: Warning[[1](#)]

Hazard Pictograms:

Physical and Chemical Properties

Quantitative experimental data for **4-Diethylamino-piperidine** is not extensively published. The following table includes available data and predicted values.

Property	Value	Source
Molecular Formula	C ₉ H ₂₀ N ₂	[1][2]
Molecular Weight	156.27 g/mol	[1][2][3]
Appearance	White solid or colorless to light yellow liquid	[1][4]
Boiling Point	108°C at 6 mmHg (Predicted)	[4]
Density	0.89 ± 0.1 g/cm ³ (Predicted)	[4]
pKa	10.32 ± 0.20 (Predicted)	[4]

Toxicological Information

Detailed toxicological studies specifically on **4-Diethylamino-piperidine** are not readily available. The data presented below is based on general information for piperidine and its derivatives and should be considered indicative of potential toxicity.

Toxicity Endpoint	Value	Species	Route	Notes and References
LD50 (Oral)	No data available	-	-	Harmful if swallowed (GHS Category 4). Piperidine has an oral LD50 of 133-337 mg/kg in rats.
LD50 (Dermal)	No data available	-	-	Harmful in contact with skin (GHS Category 4).
LC50 (Inhalation)	No data available	-	-	Harmful if inhaled (GHS Category 4). The 4-hour LC50 for piperidine in rats is reported to be between 1330-1420 ppm.[5]
Skin Irritation	Causes skin irritation	-	-	GHS Category 2. Piperidine is known to cause severe skin burns.
Eye Irritation	Causes serious eye irritation	-	-	GHS Category 2. Piperidine can cause severe eye damage.

Safe Handling and Storage Protocols

Adherence to strict safety protocols is essential when handling **4-Diethylamino-piperidine**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- **Eye and Face Protection:** Chemical safety goggles and a face shield are required.
- **Skin Protection:** A lab coat, and chemical-resistant gloves (e.g., nitrile rubber) are essential. For tasks with a higher risk of splashing, chemical-resistant aprons and boots should be worn.
- **Respiratory Protection:** All handling of **4-Diethylamino-piperidine** should be conducted in a certified chemical fume hood to avoid inhalation of vapors or dust.

Handling Procedures

- Work in a well-ventilated area, preferably a chemical fume hood.
- Avoid all personal contact, including inhalation of dust or vapors.^[6]
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- Keep containers securely sealed when not in use.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and acids.
- Store in original, tightly sealed containers.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [7]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [7]

Spills and Leaks

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains or waterways. Collect the spilled material and place it in a designated container for disposal.
- Ventilate the area and wash the spill site after the material has been collected.

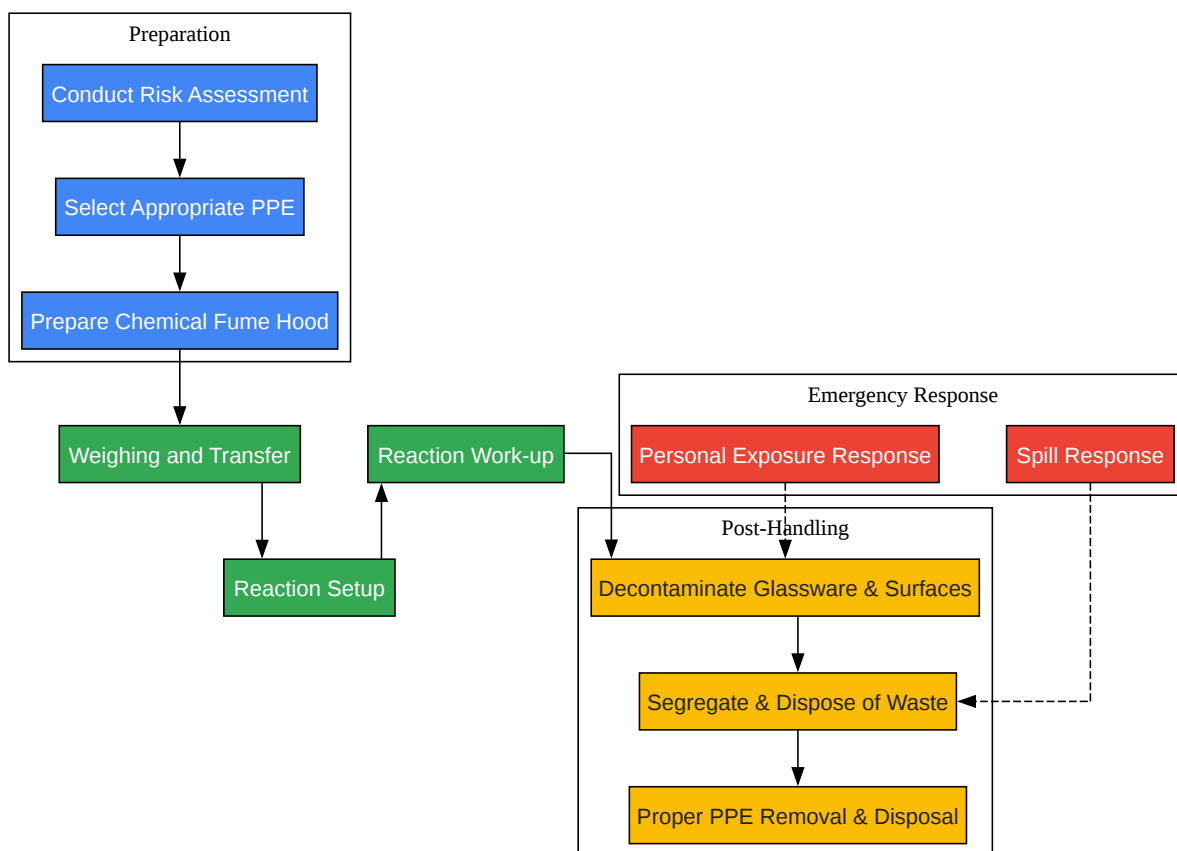
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.

- **Specific Hazards:** The combustion of **4-Diethylamino-piperidine** may produce toxic and irritating fumes, including nitrogen oxides and carbon monoxide.

Experimental Protocols Workflow

The following diagram illustrates a logical workflow for the safe handling of **4-Diethylamino-piperidine** in a research setting.



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*Safe handling workflow for **4-Diethylamino-piperidine**.*

This workflow emphasizes the importance of preparation, careful handling, and thorough post-handling procedures to ensure laboratory safety. Emergency response protocols are integrated

to address unforeseen incidents.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Safe Handling of 4-Diethylamino-piperidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141726#safety-and-handling-precautions-for-4-diethylamino-piperidine]

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